

Troubleshooting low recovery of Ethyl 2-methylpentanoate during extraction

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-methylpentanoate

Cat. No.: B1583405

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Technical Support Center: Ethyl 2-methylpentanoate Extraction

This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve issues related to the low recovery of **Ethyl 2-methylpentanoate** during extraction procedures.

Frequently Asked Questions (FAQs)

Q1: What are the key properties of Ethyl 2-methylpentanoate I should consider for extraction?

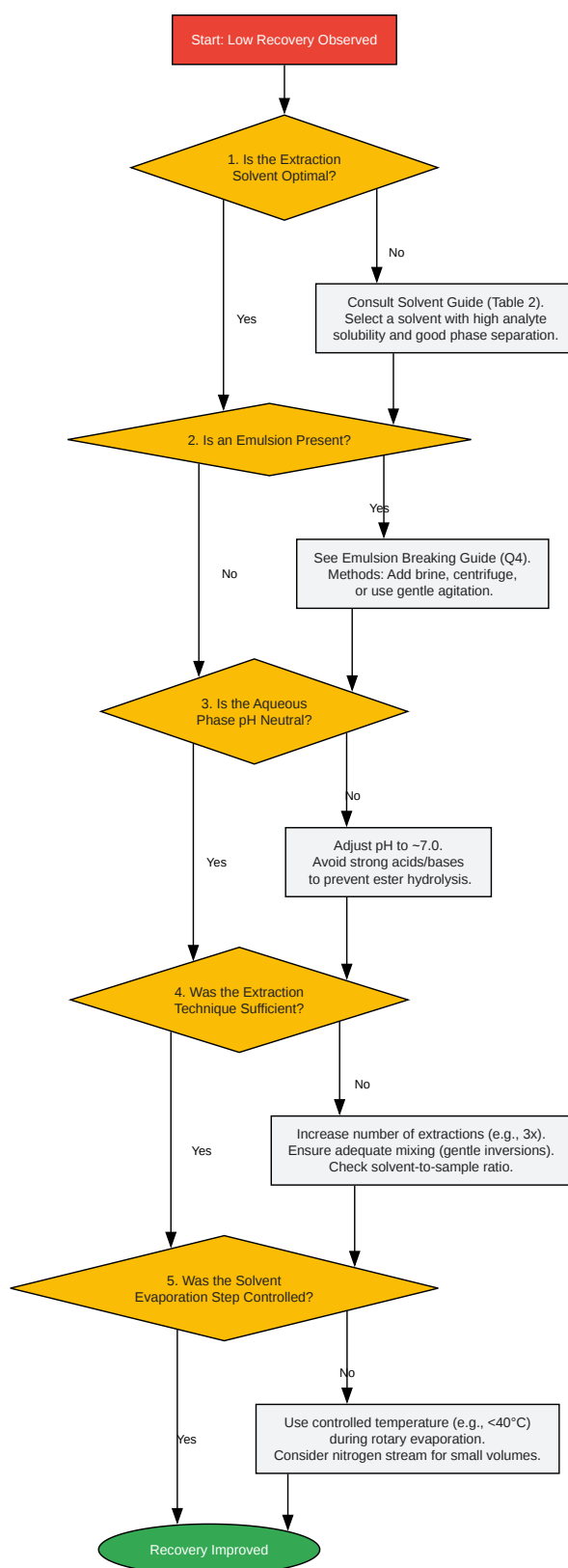
A1: Understanding the physicochemical properties of **Ethyl 2-methylpentanoate** is critical for designing an effective extraction protocol. As an ester, it is a neutral compound with limited water solubility, making it an ideal candidate for liquid-liquid extraction with an appropriate organic solvent.

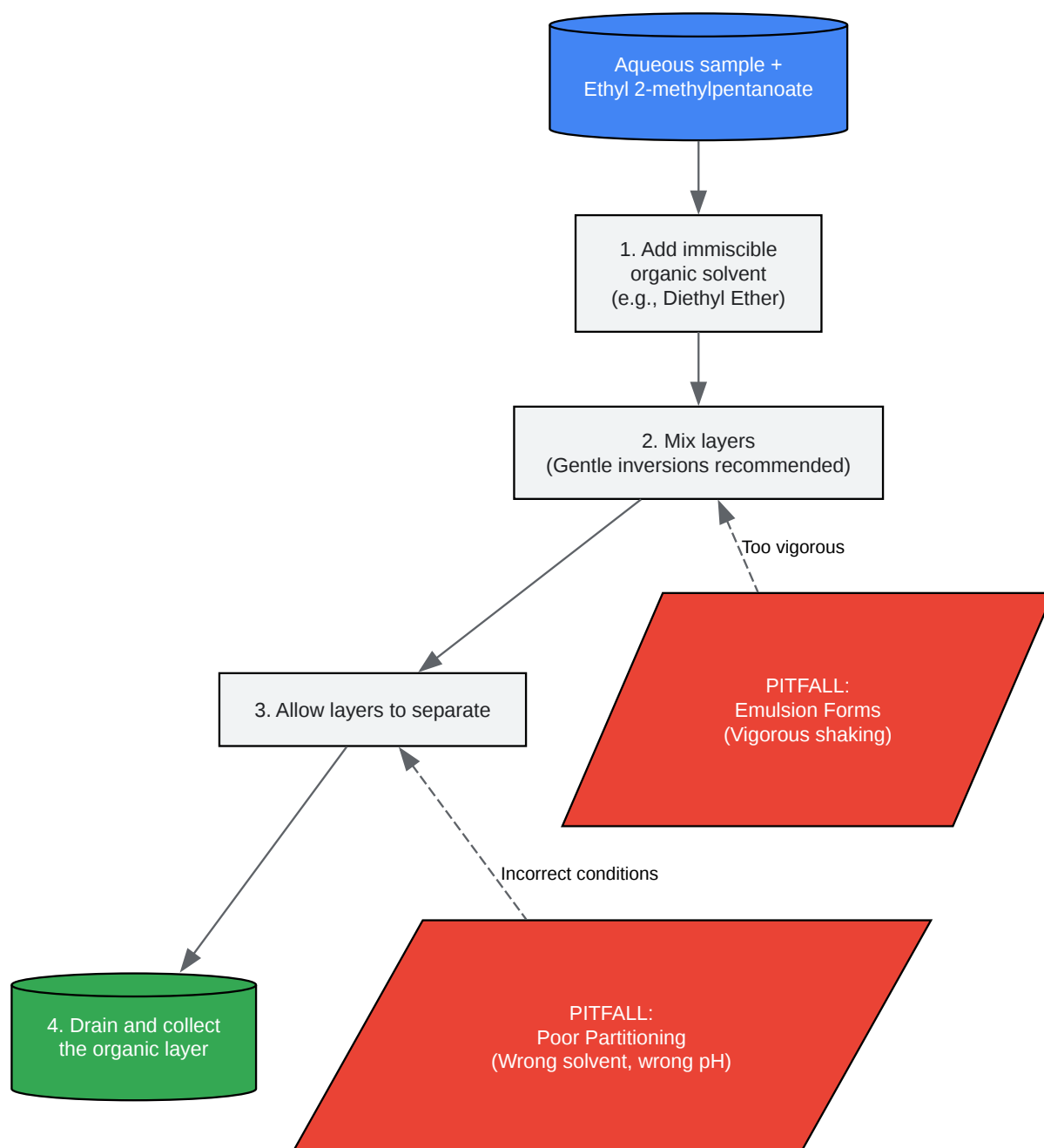
Key properties are summarized below:

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₆ O ₂	[1][2]
Molecular Weight	144.21 g/mol	[1][2]
Appearance	Colorless liquid	[1][2]
Boiling Point	152-157 °C (at 760 mmHg)	[2][3][4]
Density	~0.864 g/mL at 25 °C	[2][3]
Water Solubility	Low / Sparingly soluble (~350-470 mg/L)	[3][4][5]
Organic Solvent Solubility	Soluble in alcohols, ether, and other common organic solvents.	[2][5][6]
Chemical Stability	Can undergo hydrolysis to 2-methylpentanoic acid and ethanol under strong acidic or basic conditions.	[6]

Q2: I'm experiencing low recovery during liquid-liquid extraction (LLE). What are the common causes?

A2: Low recovery during LLE is a common issue that can stem from several factors. The following troubleshooting workflow can help you identify and resolve the root cause.





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- To cite this document: BenchChem. [Troubleshooting low recovery of Ethyl 2-methylpentanoate during extraction]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583405#troubleshooting-low-recovery-of-ethyl-2-methylpentanoate-during-extraction]

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